

Differentiating Pyrrole Isomers: A Senior Application Scientist's Guide to Spectroscopic Comparison

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Compound of Interest

Compound Name: *methyl 4-methyl-1H-pyrrole-2-carboxylate*
CAS No.: 34402-78-3
Cat. No.: B1218618

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For researchers, scientists, and professionals in drug development, the unambiguous characterization of isomeric molecules is a critical step in ensuring the purity, efficacy, and safety of synthesized compounds. Pyrrole derivatives, a cornerstone in medicinal chemistry, often present as various isomers with distinct biological activities. This guide provides an in-depth spectroscopic comparison of "**methyl 4-methyl-1H-pyrrole-2-carboxylate**" and its key isomers, offering a practical framework for their differentiation using fundamental analytical techniques.

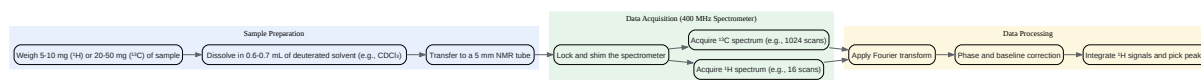
This document will delve into the nuances of ^1H NMR, ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) to elucidate the structural subtleties that distinguish these closely related molecules. The principles discussed are supported by experimental data and established spectroscopic theories to provide a robust and reliable reference.

The Isomeric Landscape

The subject of our investigation is **methyl 4-methyl-1H-pyrrole-2-carboxylate** and its constitutional isomers where the methyl group or the carboxylate group is positioned differently on the pyrrole ring. The isomers under comparison are:

- **Methyl 4-methyl-1H-pyrrole-2-carboxylate** (Target Compound)
- Methyl 3-methyl-1H-pyrrole-2-carboxylate
- Methyl 5-methyl-1H-pyrrole-2-carboxylate
- Methyl 1-methyl-1H-pyrrole-2-carboxylate
- Methyl 4-methyl-1H-pyrrole-3-carboxylate

The structural differences among these isomers, though seemingly minor, give rise to unique electronic environments for the constituent atoms, which are reflected in their respective spectra.



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